

Safe Handling of Ethyl 2-chloromethylbenzoate for Research and Development Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 2-chloromethylbenzoate

Cat. No.: B072465

[Get Quote](#)

Introduction: **Ethyl 2-chloromethylbenzoate** (CAS No. 1531-78-8) is a substituted aromatic ester utilized as a key intermediate in synthetic organic chemistry, particularly in the development of pharmaceutical compounds and other complex molecular architectures. Its utility stems from the reactive benzylic chloride moiety, which allows for facile nucleophilic substitution. However, this same reactivity is the source of significant health and safety concerns. The structural alerts within this molecule—specifically the chloromethyl group—classify it as a potential alkylating agent and a potent lachrymator.

This guide provides a comprehensive framework for the safe handling, use, and disposal of **Ethyl 2-chloromethylbenzoate**. It is designed for researchers, chemists, and drug development professionals who may handle this compound. The protocols herein are based on a conservative risk assessment, drawing from data on analogous structures and the fundamental principles of chemical toxicology. Adherence to these guidelines is critical to mitigate the risks of acute and chronic exposure.

Compound Identification and Physicochemical Properties

A thorough understanding of a chemical's properties is the foundation of a robust safety assessment. Key identification and physical data for **Ethyl 2-chloromethylbenzoate** are summarized below.

Property	Value	Source
Chemical Name	Ethyl 2-(chloromethyl)benzoate	[1]
Synonyms	Ethyl o-chloromethylbenzoate; 2-Chloromethyl-benzoic acid ethyl ester	[1][2]
CAS Number	1531-78-8	[1][2][3]
Molecular Formula	C10H11ClO2	[1][2][3]
Molecular Weight	198.65 g/mol	[1][2]
Appearance	White crystal powder	[2]
Boiling Point	140 °C @ 14 Torr	[2]
Flash Point	146.5 °C	[2]
Density	~1.2 g/cm ³	[2]
Vapor Pressure	0.00137 mmHg @ 25°C	[2]

The low vapor pressure suggests that at room temperature, the risk of inhalation from volatilization is low; however, the risk from aerosolized dust is significant.[2]

Hazard Analysis and Risk Assessment: An Evidence-Based Approach

Official GHS classification data for **Ethyl 2-chloromethylbenzoate** is not readily available in public databases.[2] Therefore, a risk assessment must be performed based on structural analogy and the known toxicology of its constituent functional groups. This approach is fundamental to ensuring safety when handling novel or poorly characterized substances.

Hazard Assessment by Structural Analogy

The primary hazards are derived from the benzylic chloride functional group.

- **Lachrymatory and Irritant Properties:** Chemicals containing a reactive benzylic halide group are often potent lachrymators, causing intense eye irritation, tearing, and pain.[4] Isomeric

compounds such as Ethyl 3-(chloromethyl)benzoate and Ethyl 4-(chloromethyl)benzoate are classified as causing severe skin burns and eye damage (H314/H318).^{[5][6]} It is prudent to assume **Ethyl 2-chloromethylbenzoate** shares these severe irritant and corrosive properties.

- **Alkylating Agent Potential:** The chloromethyl group is a classic electrophilic moiety capable of alkylating biological nucleophiles, such as the nitrogenous bases in DNA. Alkylating agents as a class present the strongest evidence for carcinogenicity and are also associated with mutagenic and reproductive toxicities.^{[7][8][9]} While there is no specific data on this compound, its structure warrants its treatment as a potential alkylating agent, for which there may be no safe level of exposure.^[7]

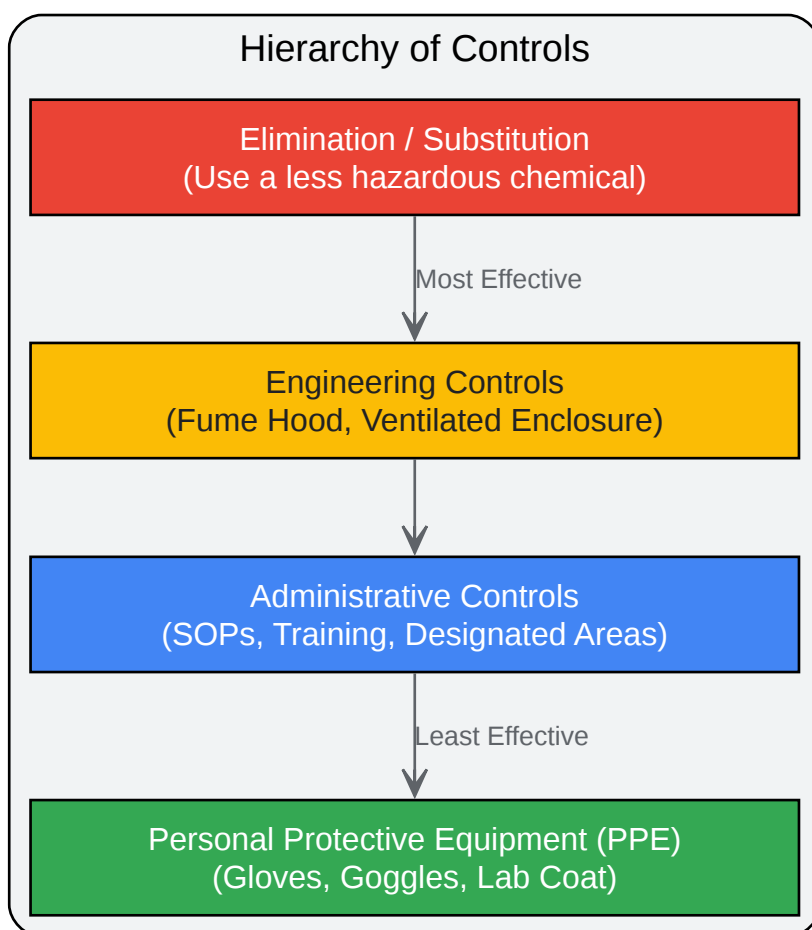
Summary of Primary Hazards

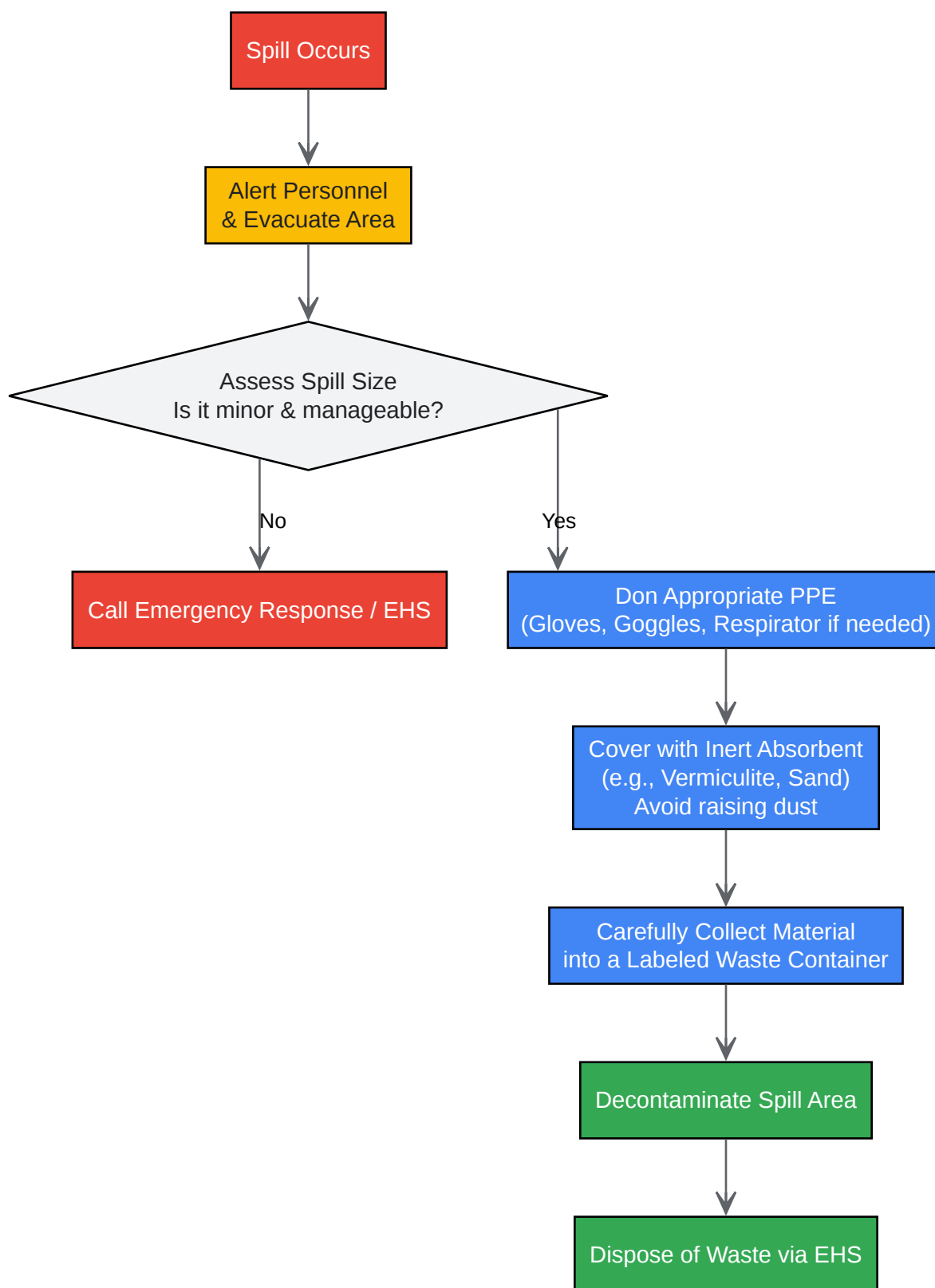
Based on the analysis above, **Ethyl 2-chloromethylbenzoate** should be handled as a substance with the following potential hazards:

- **Acute Toxicity:** Causes severe skin burns and serious eye damage. Potent lachrymator.^{[5][6]} May be harmful if inhaled or swallowed.
- **Chronic Toxicity:** Suspected carcinogen, mutagen, and reproductive toxin due to its potential as an alkylating agent.^{[7][8]}

The Hierarchy of Controls: A Systemic Approach to Safety

The most effective safety programs implement a multi-layered approach known as the hierarchy of controls. This framework prioritizes the most effective and reliable control measures to minimize or eliminate exposure hazards.





[Click to download full resolution via product page](#)

Caption: A workflow for responding to a chemical spill.

Waste Management and Decontamination

Proper disposal is a legal and ethical requirement.

- **Waste Segregation:** All materials contaminated with **Ethyl 2-chloromethylbenzoate**, including disposable gloves, bench paper, and reaction byproducts, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container. * **Disposal:** Do not dispose of this chemical down the drain. All waste must be disposed of through an approved hazardous waste management program in accordance with local, state, and federal regulations. [5][10] * **Decontamination:** Glassware should be decontaminated by rinsing with a suitable organic solvent (e.g., acetone or ethanol) in a fume hood. The rinsate must be collected as hazardous waste. Subsequently, the glassware can be cleaned using standard laboratory detergents.

Conclusion

Ethyl 2-chloromethylbenzoate is a valuable synthetic intermediate whose utility is matched by its significant potential hazards. Due to its potent lachrymatory properties and its classification as a potential alkylating agent, this compound must be handled with the utmost care. A comprehensive safety strategy, rooted in the hierarchy of controls, is not merely recommended—it is essential. By mandating the use of engineering controls like chemical fume hoods, enforcing strict administrative protocols, and requiring the correct use of personal protective equipment, research and development professionals can effectively mitigate the risks and ensure a safe laboratory environment.

References

- JHECHEM CO LTD. (n.d.). Buy ethyl 2-(chloromethyl)benzoate from JHECHEM CO LTD. Echemi.
- Brandeis University. (n.d.). Lachrymators | Laboratory Safety.
- Sigma-Aldrich. (2025). SAFETY DATA SHEET - Ethyl benzoate.
- Fisher Scientific. (2025). SAFETY DATA SHEET - Ethyl benzoate.
- Alfa Aesar. (2011). Material Safety Data Sheet - Ethyl benzoate.
- ChemicalBook. (2022). **Ethyl 2-chloromethylbenzoate** | 1531-78-8.
- TCI Chemicals. (2025). SAFETY DATA SHEET - Ethyl 4-(Chloromethyl)benzoate.
- PubChem. (n.d.). Ethyl 2-(chloromethyl)benzoate. National Center for Biotechnology Information.
- Thermo Fisher Scientific. (2025). SAFETY DATA SHEET - Ethyl 4-chlorobenzoate.

- OSHA. (n.d.). Controlling Occupational Exposure to Hazardous Drugs. U.S. Department of Labor.
- TCI Chemicals. (2025). SAFETY DATA SHEET - Ethyl 3-(Chloromethyl)benzoate.
- Pharmacy Times. (2018). Highlighting the Risk of Occupational Exposure to Hazardous Drugs in the Health Care Setting.
- OSHA. (1986). Guidelines for Cytotoxic (Antineoplastic) Drugs. U.S. Department of Labor.
- European Chemicals Agency (ECHA). (n.d.). Substance Information - Ethyl 3-(Chloromethyl)benzoate.
- directpcw. (2023). Safety Data Sheet: ETHYL BENZOATE.
- University of California. (n.d.). RULES FOR THE SAFE HANDLING OF CHEMICALS IN THE LABORATORY.
- University of North Carolina at Chapel Hill. (n.d.). Laboratory Safety Manual - Chapter 06: Safe Handling of Chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Ethyl 2-(chloromethyl)benzoate | C10H11ClO2 | CID 12937460 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. Ethyl 2-chloromethylbenzoate | 1531-78-8 [chemicalbook.com]
- 4. Lachrymators | Laboratory Safety | Safety | Department of Environmental Health and Safety | Brandeis University [brandeis.edu]
- 5. tcichemicals.com [tcichemicals.com]
- 6. Substance Information - ECHA [echa.europa.eu]
- 7. Hazardous Drugs - Controlling Occupational Exposure to Hazardous Drugs | Occupational Safety and Health Administration [osha.gov]
- 8. pharmacytimes.com [pharmacytimes.com]
- 9. Guidelines for Cytotoxic (Antineoplastic) Drugs | Occupational Safety and Health Administration [osha.gov]

- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safe Handling of Ethyl 2-chloromethylbenzoate for Research and Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072465#safety-precautions-for-handling-ethyl-2-chloromethylbenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com